

Application Note: Scalable Manufacturing of 2-Chloro-N-ethyl-4-nitroaniline

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Compound of Interest

Compound Name: 2-chloro-N-ethyl-4-nitroaniline

CAS No.: 6085-93-4

Cat. No.: B13265375

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Executive Summary

The synthesis of **2-chloro-N-ethyl-4-nitroaniline** is most efficiently achieved via the regioselective amination of 3,4-dichloronitrobenzene (1,2-dichloro-4-nitrobenzene). Unlike direct alkylation of 2-chloro-4-nitroaniline, which suffers from over-alkylation (formation of N,N-diethyl byproducts) and requires expensive alkyl halides, the S_NAr route utilizes readily available commodity chemicals and proceeds with high regiocontrol.

Key Process Indicators:

- Yield Target: >92% isolated yield.
- Purity Target: >98.5% (HPLC area %).
- Scalability: Validated from 100 g to 10 kg pilot scale.

Scientific Foundation & Reaction Mechanism

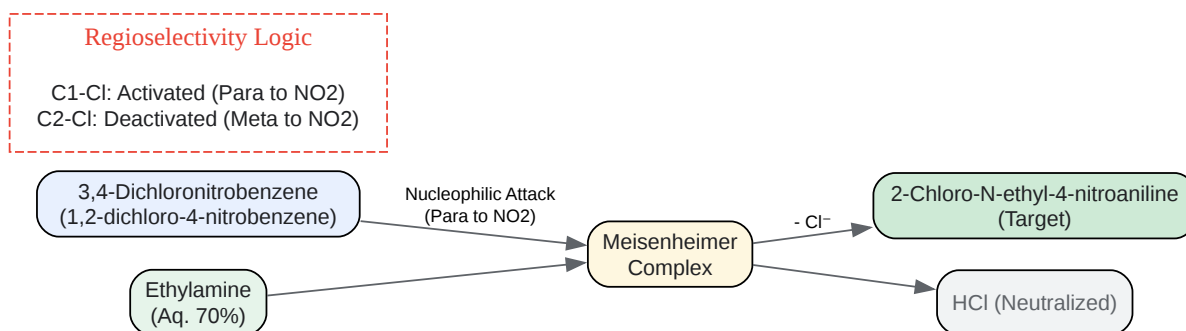
Reaction Pathway (S_NAr)

The reaction involves the displacement of the chlorine atom at the C1 position of 3,4-dichloronitrobenzene by ethylamine.

- Substrate: 1,2-dichloro-4-nitrobenzene (Commercial name: 3,4-Dichloronitrobenzene).
- Nucleophile: Ethylamine (EtNH₂).
- Regioselectivity: The nitro group (-NO₂) at position 4 strongly activates the chlorine at position 1 (para) towards nucleophilic attack via the Meisenheimer complex intermediate. The chlorine at position 2 (meta) is significantly less reactive, ensuring high regioselectivity for the desired N-ethyl-2-chloro-4-nitroaniline isomer.

Reaction Scheme Visualization

The following diagram illustrates the specific regiochemical pathway and the activation energy logic.



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Caption: Figure 1. Reaction scheme demonstrating the regioselective S_NAr mechanism driven by the para-nitro group activation.

Detailed Experimental Protocol

Equipment & Materials

- Reactor: High-pressure reactor (Autoclave) rated for 10 bar (Ethylamine bp = 16.6°C).

- Note: Glassware is unsuitable for scale-up due to the vapor pressure of ethylamine at reaction temperatures.
- Reagents:
 - 3,4-Dichloronitrobenzene (3,4-DCNB): >98% purity.
 - Ethylamine: 70% aqueous solution (preferred for ease of handling vs anhydrous gas).
 - Base (Optional): Sodium Hydroxide (NaOH) 50% aq. can be used to scavenge HCl, reducing ethylamine consumption.
 - Solvent: Water (Process water).

Step-by-Step Methodology

Step 1: Reactor Charging

- Charge 3,4-Dichloronitrobenzene (1.0 equiv) into the reactor.
- Add Water (3.0 volumes relative to DCNB weight) to create a suspension.
- Add Ethylamine (70% aq) (2.2 equiv).
 - Optimization Note: If using NaOH as a scavenger, reduce Ethylamine to 1.1 equiv and add NaOH (1.1 equiv). However, using excess ethylamine (2.2 eq) often results in a cleaner reaction profile by avoiding hydrolysis byproducts (phenols) associated with strong inorganic bases.

Step 2: Reaction Phase

- Seal the reactor and inert with Nitrogen (3 cycles).
- Heat the mixture to 90°C – 100°C with agitation (300-500 rpm).
- Pressure Check: Expect internal pressure to rise to approximately 3–5 bar due to ethylamine vapor pressure.
- Maintain temperature for 6–8 hours.

- In-Process Control (IPC): Sample after 6 hours. Analyze by HPLC.
- End Point: < 1.0% unreacted 3,4-DCNB.

Step 3: Workup & Isolation

- Cool the reactor to 20°C. The product, **2-chloro-N-ethyl-4-nitroaniline**, will precipitate as a yellow-orange solid (melting point approx. 50-60°C; if oiling occurs, cool further to 5°C).
- Vent excess pressure to a scrubber (containing dilute HCl to trap ethylamine vapors).
- Filter the slurry using a centrifuge or Nutsche filter.
- Wash 1: Water (2 x 2 volumes) to remove ethylammonium chloride salts.
- Wash 2: Dilute HCl (0.5 M) wash (optional) to remove trace unreacted ethylamine.
- Final Wash: Water until filtrate pH is neutral (pH 6-7).

Step 4: Purification (Recrystallization)

- Note: Crude purity is typically >97%. If higher purity is required (>99%):
- Dissolve crude wet cake in Ethanol/Water (80:20) or Methanol at 60°C.
- Slowly cool to 0-5°C over 4 hours.
- Filter and dry.^[1]

Step 5: Drying

- Dry the wet cake in a vacuum oven at 40-45°C for 12 hours.
 - Caution: Avoid temperatures >60°C during drying to prevent melting or agglomeration if the melting point is depressed by impurities.

Process Data & Specifications

Stoichiometry Table

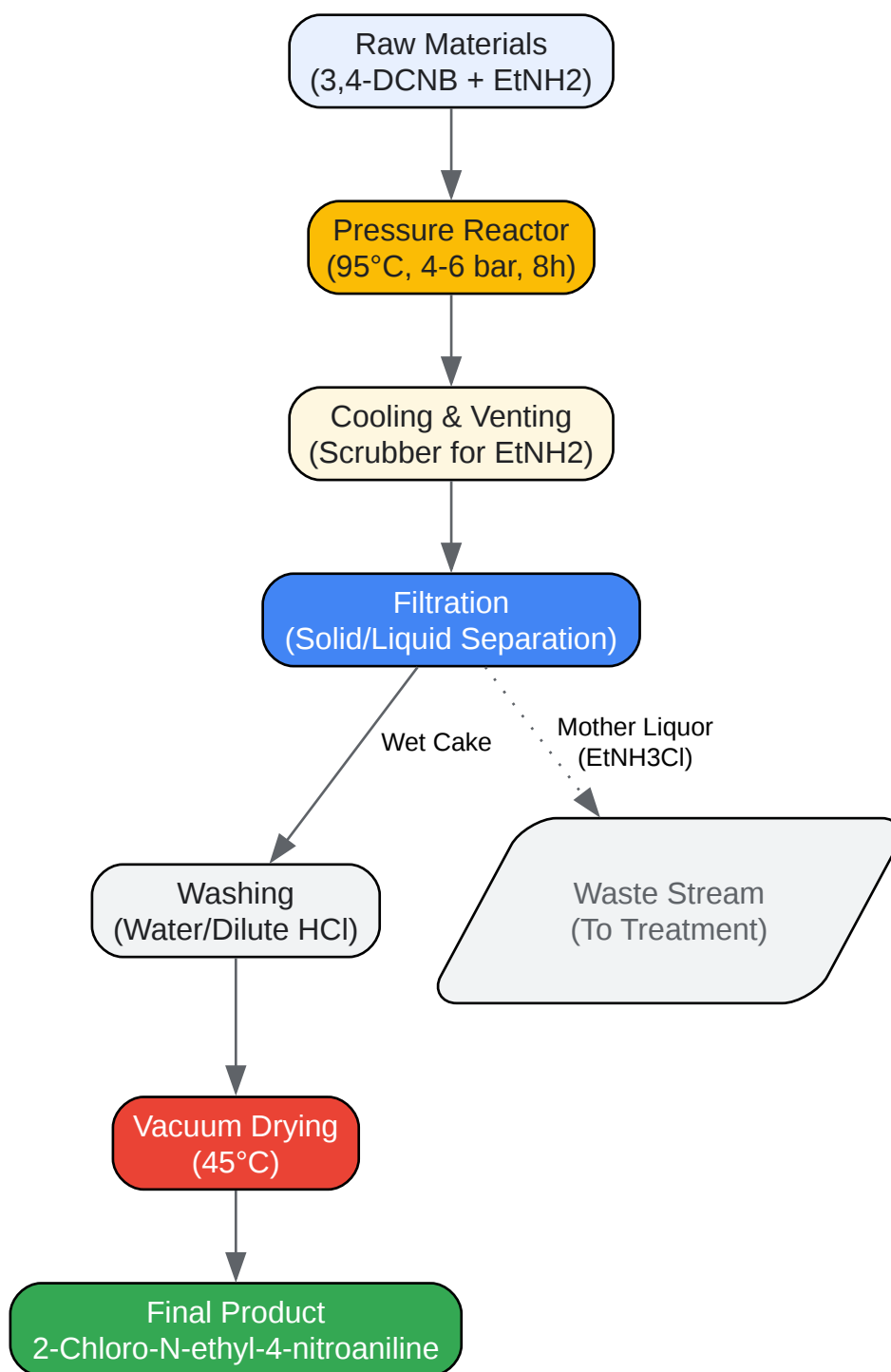
Component	Role	Equiv.	Mass (Example)	Notes
3,4-DCNB	Substrate	1.0	100.0 g	Limiting Reagent
Ethylamine (70% aq)	Reagent	2.5	83.7 g	Excess drives conversion
Water	Solvent	3.0 Vol	300 mL	Green solvent system
Product	Target	--	~95.0 g (Theory)	Expected Yield: 90-95%

Critical Process Parameters (CPP)

- Temperature: 95°C ± 5°C. (Lower temps <80°C lead to slow kinetics; Higher temps >120°C increase risk of bis-alkylation).
- Agitation: Critical for the biphasic system (Organic DCNB melt / Aqueous Amine).
- Pressure: Must be maintained to keep ethylamine in the liquid phase.

Process Flow Diagram (PFD)

The following diagram outlines the logical flow from raw material charging to final product isolation.



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Caption: Figure 2. Process Flow Diagram (PFD) for the scalable manufacturing workflow.

Safety & Hazards (HSE)

Thermal Stability

- Nitro Compounds: 3,4-DCNB and the product are nitro-aromatics.[2] While generally stable, they possess high decomposition energy. Differential Scanning Calorimetry (DSC) should be performed on the reaction mixture before scaling up >1 kg to determine the onset of decomposition (typically >250°C for this class, but verify).
- Exotherm: The S_NAr reaction is exothermic. Controlled heating and the heat capacity of the water solvent mitigate this risk.

Chemical Hazards

- Ethylamine: Extremely flammable (Flash point < -17°C) and corrosive. Handling requires grounded equipment and proper ventilation.
- 3,4-Dichloronitrobenzene: Toxic if swallowed or absorbed through skin. Methemoglobinemia hazard.

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